

Application Notes and Protocols for Ethyl-L-nio Hydrochloride

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Compound of Interest

Compound Name: Ethyl-L-nio hydrochloride

Cat. No.: B15580297

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Introduction

Ethyl-L-nio hydrochloride (L-N5-(1-Iminobutyl)ornithine hydrochloride) is a chemical compound utilized in biomedical research as an inhibitor of Nitric Oxide Synthase (NOS) enzymes. These enzymes (NOSs) are responsible for the synthesis of nitric oxide (NO), a critical signaling molecule involved in a wide array of physiological and pathophysiological processes, including neurotransmission, vasodilation, and the immune response. **Ethyl-L-nio hydrochloride's** ability to modulate the production of NO makes it a valuable tool for investigating the roles of different NOS isoforms in health and disease.

This document provides detailed protocols for the preparation of stock solutions of **Ethyl-L-nio hydrochloride**, as well as its application in experimental settings.

Chemical Properties and Data

A summary of the key chemical properties of **Ethyl-L-nio hydrochloride** is presented below.

Property	Value
Alternate Name	L-N5-(1-Iminobutyl)ornithine hydrochloride[1]
Molecular Formula	C ₉ H ₁₉ N ₃ O ₂ • HCl[1]
Molecular Weight	237.73 g/mol [1]
CAS Number	150403-97-7[1]
Appearance	Crystalline solid
Purity	≥95%
Storage	Store at -20°C[2]

Solubility Data

The solubility of **Ethyl-L-nio hydrochloride** in various common laboratory solvents is crucial for the preparation of stock solutions.

Solvent	Solubility
Dimethylformamide (DMF)	0.3 mg/mL
Dimethyl sulfoxide (DMSO)	2 mg/mL
Ethanol	2.5 mg/mL
Phosphate-Buffered Saline (PBS, pH 7.2)	5 mg/mL

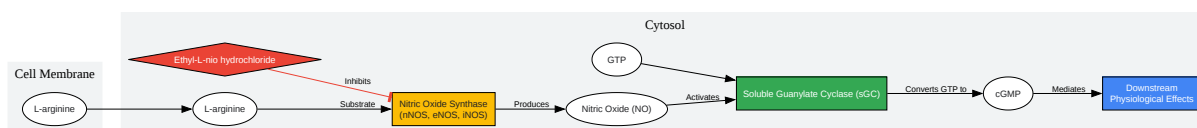
Inhibitory Activity

Ethyl-L-nio hydrochloride is a modestly selective inhibitor of NOS isoforms. The inhibitor constant (K_i) values provide a measure of its potency against each isoform.

NOS Isoform	Ki Value (μM)
Neuronal NOS (nNOS)	5.3[3]
Endothelial NOS (eNOS)	18[3]
Inducible NOS (iNOS)	12[3]

Signaling Pathway

Ethyl-L-nio hydrochloride exerts its effects by inhibiting the Nitric Oxide Synthase (NOS) pathway. NOS enzymes catalyze the conversion of L-arginine to L-citrulline, producing nitric oxide (NO) in the process. NO then acts as a signaling molecule, activating soluble guanylate cyclase (sGC) to produce cyclic guanosine monophosphate (cGMP), which in turn mediates various downstream effects.



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Figure 1: Simplified diagram of the Nitric Oxide Synthase (NOS) signaling pathway and the inhibitory action of **Ethyl-L-nio hydrochloride**.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in PBS (pH 7.2)

This protocol describes the preparation of a 10 mM stock solution of **Ethyl-L-nio hydrochloride** in Phosphate-Buffered Saline (PBS).

Materials:

- **Ethyl-L-nio hydrochloride** powder
- Sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance

Procedure:

- **Equilibration:** Allow the vial of **Ethyl-L-nio hydrochloride** powder to reach room temperature before opening to prevent condensation.
- **Weighing:** Aseptically weigh out 2.38 mg of **Ethyl-L-nio hydrochloride** powder.
- **Dissolution:** Add the weighed powder to a sterile microcentrifuge tube. Add 1 mL of sterile PBS (pH 7.2) to the tube.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- **Sterilization (Optional):** If required for your application, filter-sterilize the solution through a 0.22 µm syringe filter into a new sterile tube.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

Figure 2: Workflow for the preparation of an **Ethyl-L-nio hydrochloride** stock solution.

Protocol 2: General In Vitro NOS Inhibition Assay

This protocol provides a general framework for assessing the inhibitory effect of **Ethyl-L-nio hydrochloride** on NOS activity in vitro. The specific conditions may need to be optimized for the particular NOS isoform and assay format (e.g., Griess assay for nitrite determination).

Materials:

- Purified recombinant nNOS, eNOS, or iNOS enzyme
- NOS assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, with cofactors)
- L-arginine (substrate)
- NADPH
- (6R)-5,6,7,8-tetrahydrobiopterin (BH4)
- Calmodulin and CaCl₂ (for nNOS and eNOS)
- **Ethyl-L-nio hydrochloride** stock solution
- 96-well microplate
- Detection reagent (e.g., Griess reagent)
- Microplate reader

Procedure:

- **Prepare Reaction Mixture:** In a microcentrifuge tube, prepare a reaction mixture containing the NOS assay buffer, L-arginine, NADPH, BH4, and (if applicable) calmodulin and CaCl₂.
- **Add Inhibitor:** To the wells of a 96-well plate, add varying concentrations of **Ethyl-L-nio hydrochloride**. Include a vehicle control (the solvent used for the stock solution).
- **Initiate Reaction:** Add the purified NOS enzyme to each well to start the reaction.
- **Incubation:** Incubate the plate at 37°C for a predetermined time (e.g., 30-60 minutes).
- **Stop Reaction:** Terminate the reaction according to the specific assay kit instructions.
- **Detection:** Add the detection reagent (e.g., Griess reagent) to each well and incubate as required.

- **Measure Absorbance:** Read the absorbance at the appropriate wavelength using a microplate reader.
- **Data Analysis:** Calculate the percent inhibition for each concentration of **Ethyl-L-nio hydrochloride** and determine the IC₅₀ value.

Disclaimer: The provided experimental protocols are intended as a general guide. Researchers should consult relevant literature and optimize the conditions for their specific experimental setup. The in vitro NOS inhibition assay is based on established methods for other NOS inhibitors and may require adaptation for **Ethyl-L-nio hydrochloride**.

Concluding Remarks

Ethyl-L-nio hydrochloride is a useful tool for the study of nitric oxide signaling. The data and protocols presented here provide a foundation for researchers to incorporate this compound into their studies. Careful consideration of its solubility and inhibitory characteristics is essential for successful experimental design and execution.

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References

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